

Proper Disposal of TMCB: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TMCB

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Essential Safety and Logistical Information for the Disposal of 2-(4,5,6,7-Tetrabromo-2-(dimethylamino)-1H-benzo[d]imidazol-1-yl)acetic acid (**TMCB**)

Proper chemical waste management is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential procedural information for the safe disposal of **TMCB**, a dual-kinase inhibitor of casein kinase 2 (CK2) and extracellular-signal-regulated kinase 8 (ERK8). Adherence to these protocols is critical to mitigate risks to personnel and the environment.[1][2] Based on its Safety Data Sheet (SDS), **TMCB** is classified as a hazardous chemical that must be disposed of through an approved waste disposal facility.[3] It is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] Therefore, it should never be discarded down the drain or mixed with non-hazardous waste.

Chemical and Safety Data

For easy reference, the key quantitative and safety information for **TMCB** is summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₉ Br ₄ N ₃ O ₂	[1][3]
Molecular Weight	534.82 g/mol	[1][3]
CAS Number	905105-89-7	
Purity	≥98%	
Solubility	Soluble to 25 mM in DMSO	
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[3]
Storage	Store at room temperature.	

Experimental Protocol: TMCB Waste Disposal

The following step-by-step procedure outlines the mandatory process for the safe disposal of **TMCB**-containing waste streams. This protocol is based on standard hazardous waste management practices and the specific guidance provided in the **TMCB** Safety Data Sheet.

1. Personal Protective Equipment (PPE) and Handling:

- Before handling **TMCB** waste, ensure you are wearing appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[3]
- All handling of **TMCB** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[3]

2. Waste Segregation and Collection:

- Solid Waste: All disposable materials that have come into contact with **TMCB**, such as pipette tips, tubes, gloves, and contaminated absorbent paper, must be collected as solid hazardous waste. Do not mix these materials with regular trash.
- Liquid Waste: Collect all solutions containing **TMCB** in a designated, leak-proof, and chemically compatible hazardous waste container.

- Label the waste container clearly with "Hazardous Waste" and a full list of its chemical contents, including "**TMCB**" and any solvents (e.g., DMSO) with their approximate concentrations.

3. Storage of Hazardous Waste:

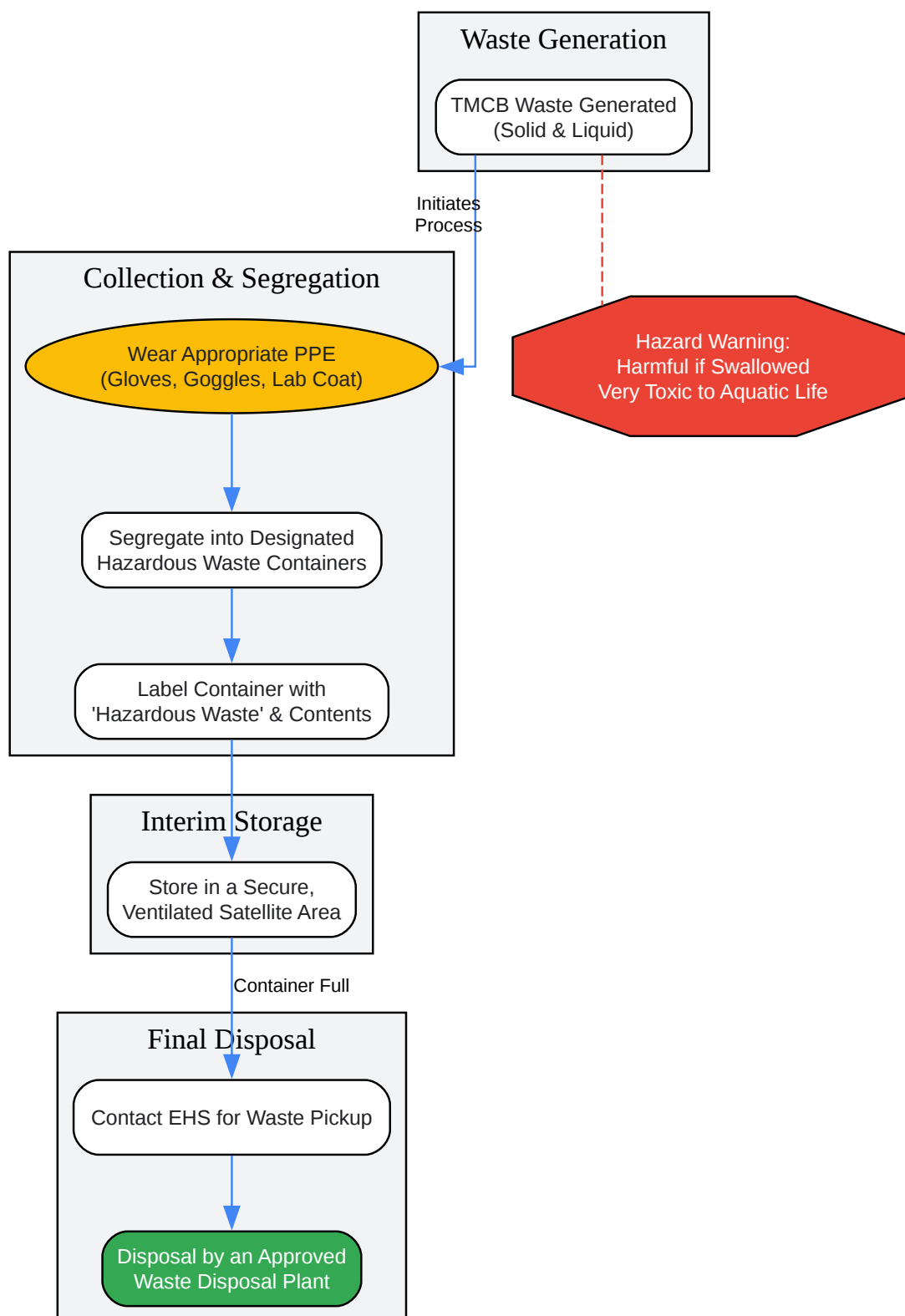
- Keep the hazardous waste container tightly sealed when not in use.
- Store the container in a designated, well-ventilated, and secure area, such as a satellite accumulation area or a designated cabinet for hazardous waste.
- Store away from incompatible materials, such as strong acids, alkalis, and oxidizing or reducing agents.^[3]

4. Final Disposal:

- The ultimate disposal of **TMCB** waste must be conducted through an approved and licensed waste disposal facility.^[3]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste container.
- Do not attempt to treat or dispose of **TMCB** waste through any other means. Improper disposal can lead to environmental contamination and regulatory violations.

TMCB Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **TMCB** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **TMCB** waste.

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References

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- 2. TMCB|CAS 905105-89-7|DC Chemicals [dcchemicals.com]
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